

4-Chloro-3-fluorostyrene: A Technical Guide for Research & Development

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Compound of Interest

Compound Name: 4-Chloro-3-fluorostyrene

Cat. No.: B2771509

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This guide provides an in-depth examination of **4-Chloro-3-fluorostyrene**, a halogenated styrene derivative of significant interest in advanced materials and pharmaceutical synthesis. Designed for researchers and drug development professionals, this document moves beyond a standard safety data sheet to offer a deeper understanding of the compound's characteristics, emphasizing the scientific rationale behind its safe handling, application, and emergency response protocols.

Compound Identification and Rationale for Use

4-Chloro-3-fluorostyrene (CAS No. 1263414-46-5) is a substituted aromatic monomer.[1][2][3][4] Its utility in specialized applications stems from the unique combination of its vinyl group, which is amenable to polymerization, and the specific placement of chloro- and fluoro-substituents on the benzene ring. These halogens modify the electronic properties of the styrene backbone, influencing polymer characteristics such as thermal stability, refractive index, and dielectric constant.[2] Consequently, it serves as a valuable building block in the synthesis of advanced polymers, liquid crystal displays (LCDs), and other specialty electronic components.[2] In medicinal chemistry, the fluorinated and chlorinated phenyl motif is a common feature in bioactive molecules, making this compound a relevant intermediate for pharmaceutical research.[2]

Molecular Structure:

- Chemical Name: **4-Chloro-3-fluorostyrene**

- Synonyms: 1-Chloro-4-ethenyl-2-fluorobenzene
- Molecular Formula: C_8H_6ClF [2]
- Molecular Weight: 156.58 g/mol [2]

Hazard Identification and Mechanistic Insights

While a comprehensive toxicological profile for **4-Chloro-3-fluorostyrene** is not extensively documented in publicly available literature, data from chemical suppliers and analogous structures like 4-chlorostyrene and 3-fluorostyrene provide a strong basis for hazard assessment. The primary hazards are associated with its reactivity as a styrene derivative and the irritant nature of halogenated aromatic compounds.

GHS Hazard Classification (Anticipated):

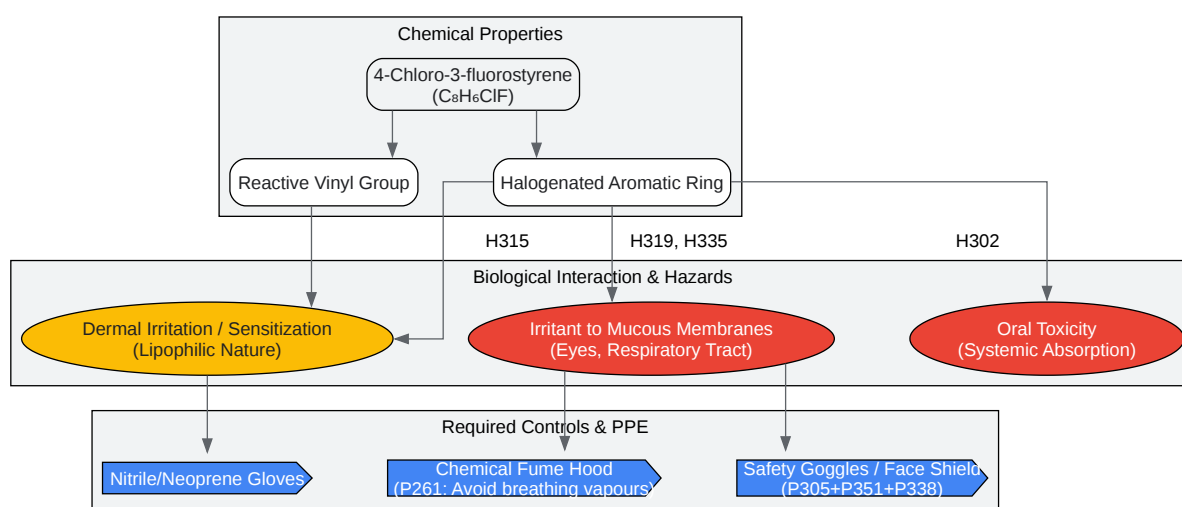
Based on supplier information, the compound is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation. [5]
- H319: Causes serious eye irritation. [5]
- H335: May cause respiratory irritation.

The "Warning" signal word is associated with these classifications. [5]

Diagram: Hazard Identification Pathway

The following diagram illustrates the logical flow from the chemical's structural features to its anticipated biological effects and required safety measures.



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Caption: Logical flow from chemical structure to hazards and controls.

Physical and Chemical Properties: A Comparative Overview

Quantitative data for **4-Chloro-3-fluorostyrene** is limited. The table below presents predicted or available data alongside data for related, well-characterized styrenes to provide context for experimental planning.

Property	4-Chloro-3-fluorostyrene	4-Chlorostyrene	3-Fluorostyrene	Rationale for Comparison
CAS Number	1263414-46-5[1][2][3]	1073-67-2[6]	350-51-6[7]	Structural Analogs
Molecular Formula	C ₈ H ₆ ClF[2]	C ₈ H ₇ Cl[6]	C ₈ H ₇ F[7]	Basis for property trends
Appearance	Colorless to light yellow liquid[1]	Clear liquid[8]	Liquid	General physical state
Boiling Point	194.0±20.0 °C (Predicted)[1]	192 °C[8]	~196 °C	Halogenation increases boiling point relative to styrene.
Density	1.190±0.06 g/cm ³ (Predicted)[1]	1.087 g/cm ³ @ 20°C[6]	~1.02 g/cm ³	Denser than water; chlorination increases density.
Solubility	Insoluble in water (Expected)	Insoluble in water[6][8]	Insoluble in water	Styrenes are nonpolar and generally immiscible with water.
Vapor Pressure	N/A	0.816 mmHg @ 25 °C[8]	N/A	Implies moderate volatility at room temperature.
Flash Point	N/A	64 °C / 147.2 °F[8]	N/A	Likely a combustible liquid; keep from ignition sources.

Protocols for Safe Handling and Storage

The primary directive for handling **4-Chloro-3-fluorostyrene** is the prevention of contact and inhalation. Its properties as a volatile, irritating liquid necessitate stringent engineering controls and personal protective equipment (PPE).

Engineering Controls & Personal Workspace

Causality: The potential for respiratory irritation (H335) and the compound's volatility require that all manipulations be performed within a certified chemical fume hood to maintain airborne concentrations below any potential exposure limits.

Protocol: Work Area Setup

- **Fume Hood Verification:** Confirm the chemical fume hood has a valid certification and is functioning correctly (check airflow monitor).
- **Clutter-Free Zone:** Ensure the workspace within the hood is free of unnecessary equipment to maintain smooth airflow.
- **Spill Containment:** Work within a secondary containment tray to manage any potential spills.
- **Emergency Access:** Verify unobstructed access to a safety shower and eyewash station.

Personal Protective Equipment (PPE)

Causality: The compound is a known skin (H315) and serious eye (H319) irritant. Therefore, a complete barrier is required.

Protocol: Donning PPE

- **Eye Protection:** Wear chemical splash goggles that conform to EN166 or NIOSH standards. A face shield should be worn over goggles if there is a significant splash risk.
- **Hand Protection:** Wear nitrile or neoprene gloves. Inspect gloves for any defects before use. For prolonged operations or when handling larger quantities, consider double-gloving.
- **Body Protection:** A flame-resistant laboratory coat is mandatory.
- **Footwear:** Closed-toe shoes are required at all times in the laboratory.

Storage and Stability

Causality: Styrene derivatives can undergo self-polymerization, a reaction often initiated by heat or light. The presence of stabilizers (like TBC, 4-tert-butylcatechol) in related products indicates this risk.[2]

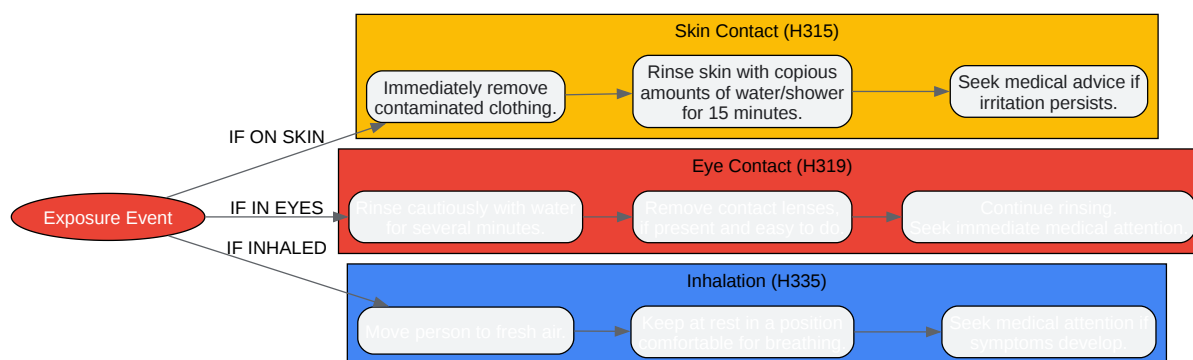
Protocol: Compound Storage

- Temperature: Store in a refrigerator or freezer, under -20°C , as recommended for long-term stability.[1] For short-term use, storage at $2-8^{\circ}\text{C}$ under an inert gas is acceptable.[2][5]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and moisture-induced reactions. The container must be sealed tightly.[1]
- Ignition Sources: Store in a designated flammables cabinet, away from heat, sparks, and open flames.[9]
- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases which can catalyze vigorous reactions.[10]

Emergency Procedures and First Aid

Rapid and informed response is critical to mitigating exposure.

Diagram: Emergency Response Workflow



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Caption: Step-by-step workflow for first aid response to exposure.

Protocol: Accidental Release

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Ignition Sources: Remove all sources of ignition (e.g., turn off hot plates, equipment).[9][10]
- Ventilate: Ensure the area is well-ventilated, relying on the fume hood to contain vapors.
- Containment: Use an inert absorbent material like sand, vermiculite, or commercial sorbent pads to contain the spill. Do not use combustible materials like paper towels for large spills. [9]
- Collection: Wearing appropriate PPE, carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[9]
- Decontamination: Clean the spill area thoroughly with soap and water.

- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.[10]

Disposal Considerations

All waste containing **4-Chloro-3-fluorostyrene**, including empty containers, absorbent materials from spills, and contaminated PPE, must be treated as hazardous chemical waste. Containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Do not dispose of this chemical down the drain or in general waste streams.

Conclusion

4-Chloro-3-fluorostyrene is a valuable monomer for specialized chemical synthesis, but its safe use is predicated on a thorough understanding of its potential hazards as an irritant and combustible liquid. By adhering to the principles of hazard minimization through robust engineering controls, appropriate personal protective equipment, and well-defined emergency protocols, researchers can effectively and safely leverage the unique properties of this compound in their development workflows. The guidance provided herein, synthesized from data on analogous compounds and supplier information, offers a framework for establishing a culture of safety and scientific integrity in the laboratory.

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